

# Propargyl-PEG2-OH: A Technical Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: *Propargyl-PEG2-OH*

Cat. No.: *B1679628*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

**Propargyl-PEG2-OH** is a bifunctional molecule increasingly utilized in bioconjugation, drug delivery, and the development of Proteolysis Targeting Chimeras (PROTACs). Its utility stems from the presence of a terminal alkyne group, which can participate in "click chemistry" reactions, and a hydroxyl group that allows for further derivatization. As with any reactive chemical, a thorough understanding of its safety profile and proper handling procedures is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This technical guide provides a comprehensive overview of the safety data, handling protocols, and emergency procedures for **Propargyl-PEG2-OH**.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Propargyl-PEG2-OH** is the foundation of its safe handling. These properties influence its behavior under various laboratory conditions and are critical for risk assessment.

Property	Value	Source
CAS Number	7218-43-1	[1]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	[1]
Molecular Weight	144.17 g/mol	[1]
Appearance	Liquid	[1]
Boiling Point	81 °C at 1 mmHg	[1]
Density	1.06 g/cm <sup>3</sup>	[1]
Flash Point	90.3 ± 21.8 °C	[1]
IUPAC Name	2-[2-(2-propynyloxy)ethoxy]ethanol	[1]

## Hazard Identification and GHS Classification

**Propargyl-PEG2-OH** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

GHS Pictogram	Signal Word	Hazard Statements
Warning	H227: Combustible liquid. H315: Causes skin irritation. H319: Causes serious eye irritation.	

Source:[1]

**Precautionary Statements:** A comprehensive list of precautionary statements provides guidance on preventing exposure and responding to incidents.

Code	Precautionary Statement
P264	Wash skin thoroughly after handling.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of water.
P362	Take off contaminated clothing and wash it before reuse.
P370+P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.
P501	Dispose of contents/container to an approved waste disposal plant.

Source:[1]

## Toxicological Information

While specific LD50 and LC50 data for **Propargyl-PEG2-OH** are not readily available in the searched literature, information on a related compound, propargyl alcohol, provides valuable insight into the potential toxicity. Propargyl alcohol is considered toxic and can cause irritation to the skin, eyes, and respiratory tract.[2]

Compound	Route	Species	Value	Source
Propargyl Alcohol	Oral LD50	Male Rat	110 mg/kg	[3]
Propargyl Alcohol	Oral LD50	Female Rat	55 mg/kg	[3]
Propargyl Alcohol	Inhalation LC50	Rat (2-hour)	850 ppm	[2][4]

Given the structural similarities, it is prudent to handle **Propargyl-PEG2-OH** with a high degree of caution, assuming it may exhibit similar irritant and toxic properties.

## Handling and Storage

Proper handling and storage are critical to minimize the risks associated with **Propargyl-PEG2-OH**.

## Engineering Controls

- Fume Hood: All work with **Propargyl-PEG2-OH** should be conducted in a well-ventilated chemical fume hood to minimize inhalation exposure.[\[5\]](#)

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[\[5\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. Inspect gloves for any signs of degradation or puncture before use.[\[5\]](#)
- Skin and Body Protection: A laboratory coat should be worn. Ensure that skin is not exposed.[\[6\]](#)
- Respiratory Protection: If working outside of a fume hood or in situations where ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

## General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling the compound, even if gloves were worn.[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[7\]](#)
- Remove contaminated clothing and wash it before reuse.[\[5\]](#)

## Storage Conditions

- Temperature: Store in a cool, dry place. Recommended storage temperatures vary by supplier, with some suggesting 4°C and others -20°C for long-term storage.[\[1\]](#)[\[8\]](#) Always

refer to the supplier's specific recommendations.

- Incompatible Materials: Keep away from oxidizing agents and strong acids to prevent hazardous reactions.[9]
- Container: Store in a tightly sealed, properly labeled container.[9]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[10]
Skin Contact	Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[11][12]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

## Accidental Release Measures

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear appropriate personal protective equipment (PPE) as described in Section 4.2.

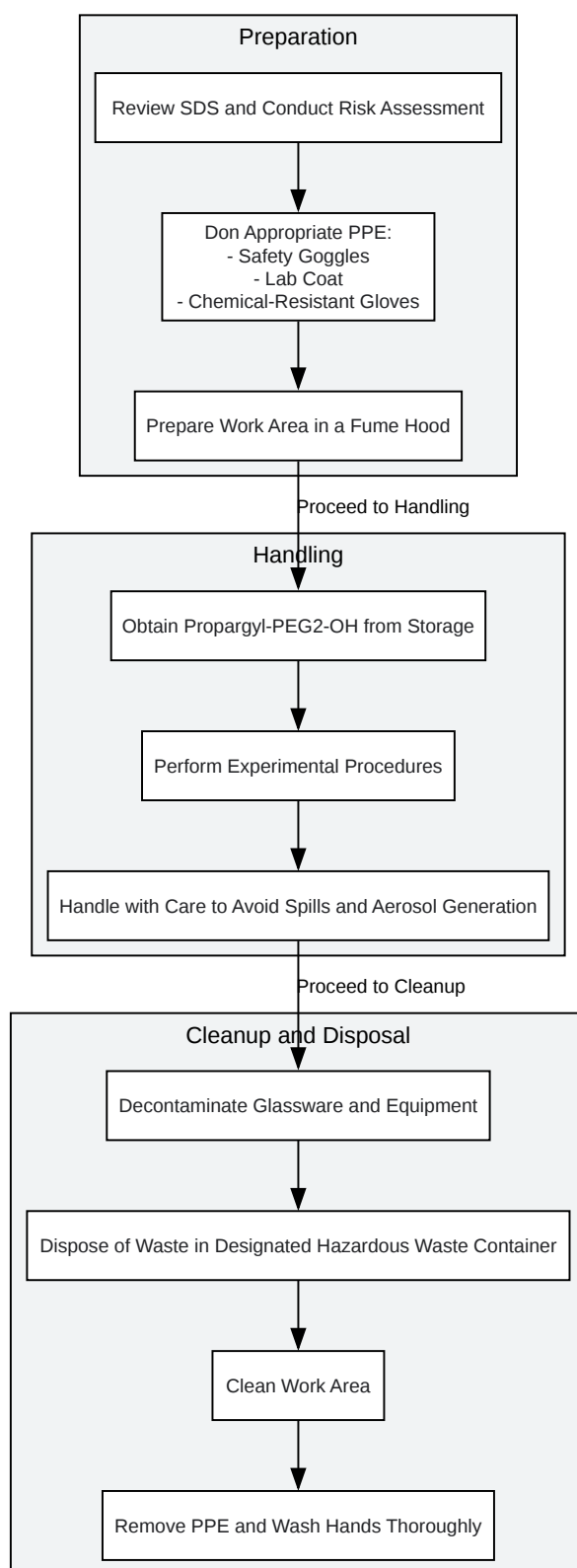
- Containment and Cleanup: Absorb the spill with an inert material such as vermiculite, sand, or earth. Place the absorbed material into a sealed container for proper disposal.<sup>[5]</sup> Do not allow the chemical to enter drains or waterways.

## Disposal Considerations

Dispose of **Propargyl-PEG2-OH** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

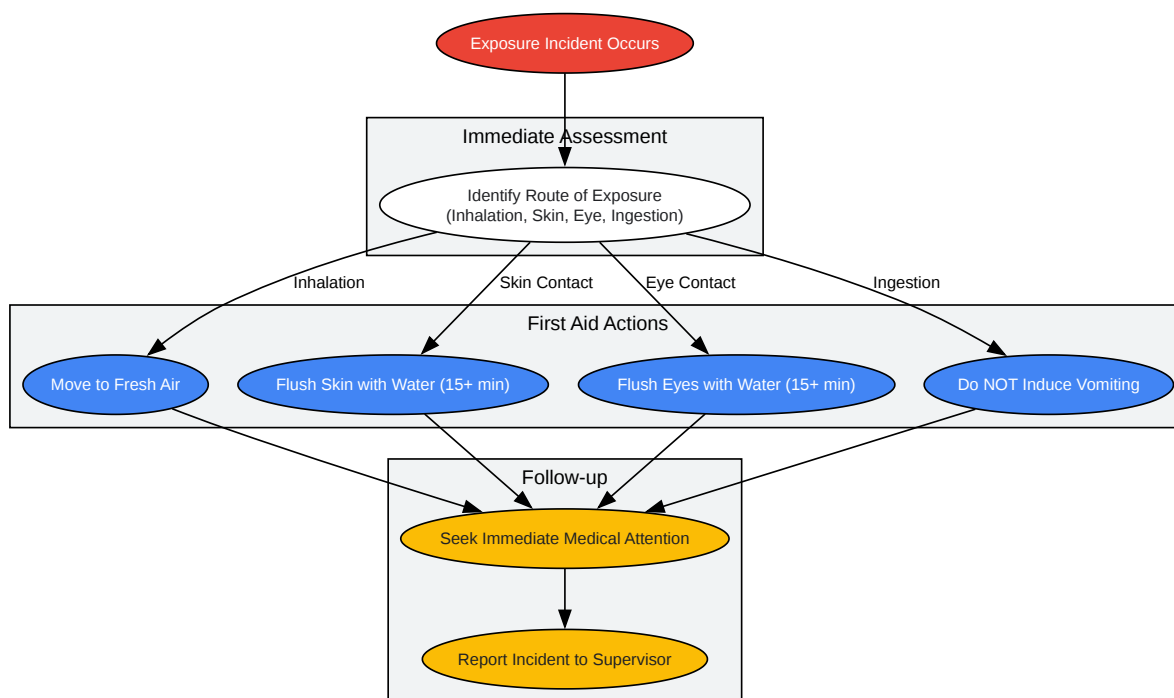
## Experimental Workflow and Logic Diagrams

To visually represent the safe handling procedures, the following diagrams have been created using the DOT language.



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Caption: General Laboratory Workflow for Safe Handling of **Propargyl-PEG2-OH**.



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Caption: Emergency Response Logic for **Propargyl-PEG2-OH** Exposure.

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